

# "sodium neodecanoate" synonyms and alternative names

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium neodecanoate

Cat. No.: B1630035

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## An In-depth Technical Guide to Sodium Neodecanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sodium neodecanoate**, a versatile chemical compound. It covers its fundamental properties, alternative names, synthesis protocols, and key applications, with a focus on data relevant to scientific and research applications.

## Synonyms and Alternative Names

**Sodium neodecanoate** is known by a variety of names in literature and commerce.

Understanding these synonyms is crucial for comprehensive literature searches and material sourcing.

- Neodecanoic acid, sodium salt[1][2]
- Sodium 7,7-dimethyloctanoate[2]
- Neodecanoic acid, sodium salt (1:1)[1]
- Sodium Ten-Cem

- EINECS 250-692-5[[1](#)]
- CAS 31548-27-3[[1](#)]
- Hexanoic acid, 3,3,5,5-tetramethyl-, sodium salt (1:1)
- Octanoic acid, 7,7-dimethyl-, sodium salt (1:1)

## Chemical and Physical Properties

The properties of **sodium neodecanoate** are summarized in the tables below. It is the sodium salt of neodecanoic acid, which is a complex mixture of isomeric branched-chain carboxylic acids with ten carbon atoms.

**Table 2.1: Chemical Identifiers**

Identifier	Value	Source
CAS Number	31548-27-3	[ <a href="#">1</a> ]
Molecular Formula	C <sub>10</sub> H <sub>19</sub> NaO <sub>2</sub>	[ <a href="#">1</a> ]
Molecular Weight	194.25 g/mol	[ <a href="#">1</a> ]
IUPAC Name	sodium 7,7-dimethyloctanoate	[ <a href="#">2</a> ]
SMILES	CC(C)(C)CCCCC(=O)[O-]. [Na+]	[ <a href="#">2</a> ]
InChI Key	CASCCINXYVTVRI- UHFFFAOYSA-M	[ <a href="#">2</a> ]

**Table 2.2: Physical and Chemical Properties**

Property	Value	Source
Appearance	White solid/powder	
Solubility	Soluble in water	
Boiling Point	265.6 °C at 760 mmHg	
Flash Point	121.3 °C	
Vapor Pressure	0.00263 mmHg at 25°C	

## Key Applications

**Sodium neodecanoate** and its derivatives are utilized in various industrial and chemical processes due to their surfactant and catalytic properties.

- **Catalysis:** It serves as a key component in catalyst systems for producing high-performance synthetic rubbers, such as butadiene rubber. In these applications, it can enhance catalytic efficiency and improve the quality of the final polymer.
- **Corrosion Inhibition:** Metal neodecanoates can form a protective passive film on metal surfaces, which acts as a barrier to corrosive agents. This mechanism involves adsorption onto the surface and inhibition of the electrochemical reactions that cause corrosion.
- **Additives:** It is used as a desiccant or additive in paints, coatings, and inks.
- **Chemical Intermediate:** It is a precursor for synthesizing other metal neodecanoates (e.g., zinc, cobalt, manganese neodecanoates), which have specialized applications, such as promoters for unsaturated polyester resins.

## Experimental Protocols

Detailed experimental methodologies are critical for replicating and building upon existing research. Below are representative protocols.

### Standard Laboratory Synthesis of Sodium Neodecanoate

This protocol outlines the straightforward neutralization reaction to produce **sodium neodecanoate**.

Principle: Neodecanoic acid is neutralized with a stoichiometric amount of sodium hydroxide in an aqueous or alcoholic solution to yield the sodium salt.

#### Materials:

- Neodecanoic acid ( $C_{10}H_{20}O_2$ )
- Sodium hydroxide (NaOH)
- Deionized water or Ethanol
- Reaction vessel (e.g., round-bottom flask)
- Magnetic stirrer and stir bar
- pH indicator or pH meter

#### Procedure:

- In the reaction vessel, dissolve a known quantity of neodecanoic acid in a suitable solvent like ethanol.
- Prepare a stoichiometric solution of sodium hydroxide in deionized water.
- While stirring the neodecanoic acid solution, slowly add the sodium hydroxide solution.
- Monitor the pH of the reaction mixture. The reaction is complete when a neutral pH (~7.0) is achieved.
- The solvent can be removed from the resulting solution by rotary evaporation to yield the solid **sodium neodecanoate** product.
- The final product can be dried in an oven to remove residual moisture.

## Detailed Synthesis of Zinc Neodecanoate (as a representative metal neodecanoate)

This protocol, adapted from the synthesis of a related metal carboxylate, demonstrates a common procedure for creating metal neodecanoate catalysts or inhibitors from precursor materials.

**Principle:** Zinc oxide is reacted with neodecanoic acid at elevated temperatures in a high-boiling point solvent to produce zinc neodecanoate. Water is generated as a byproduct and removed.

### Materials:

- Zinc oxide (ZnO) powder
- Neodecanoic acid
- High-boiling point solvent (e.g., toluene or xylene)
- Three-neck round-bottom flask
- Condenser (e.g., Dean-Stark apparatus for azeotropic removal of water)
- Heating mantle with magnetic stirrer
- Thermometer
- Filtration apparatus
- Rotary evaporator and drying oven

### Procedure:

- Set up the three-neck round-bottom flask with a condenser, thermometer, and magnetic stirrer.
- Add zinc oxide and neodecanoic acid to the flask, typically in a 1:2 molar ratio.

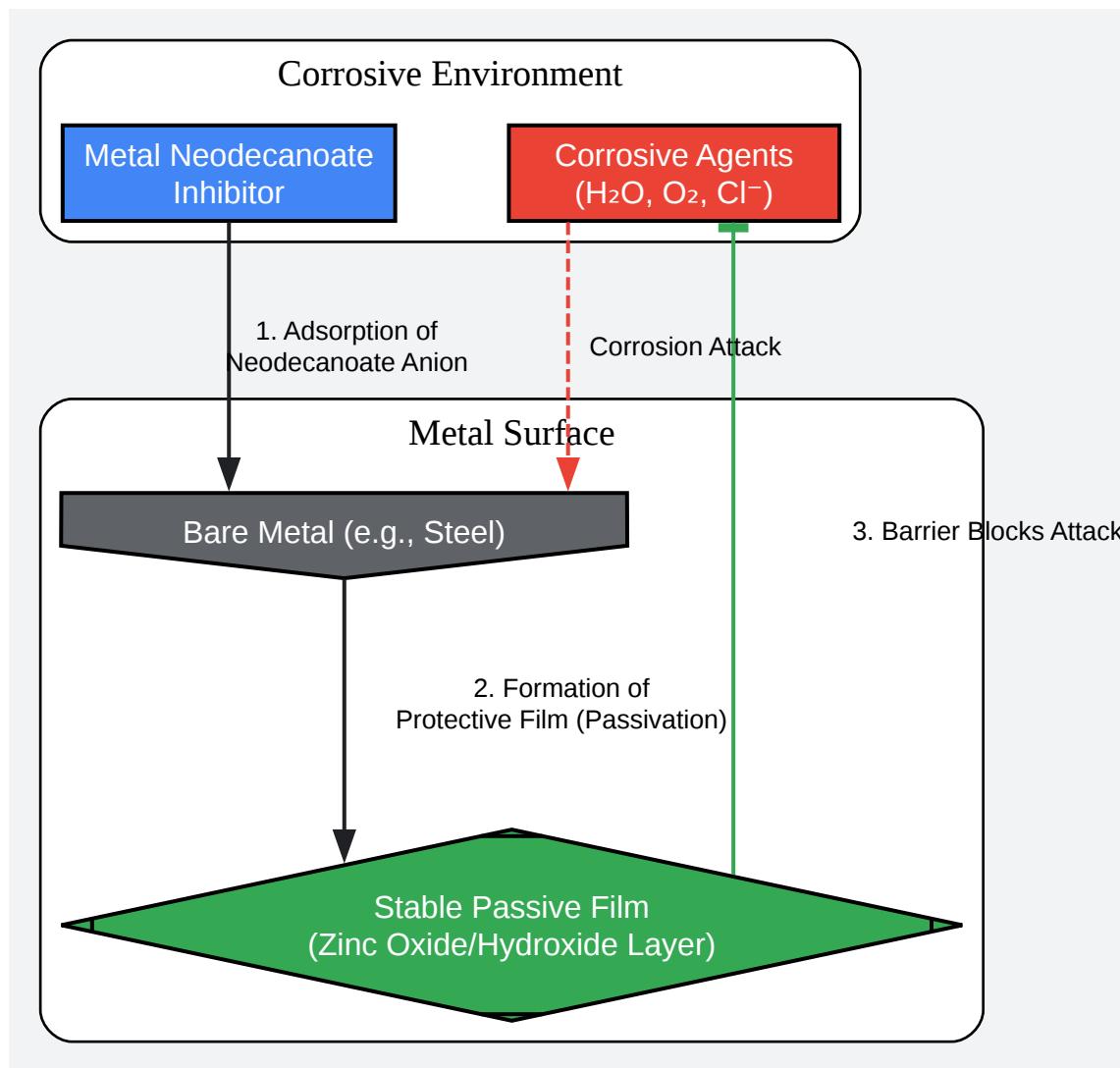
- Add a sufficient amount of toluene or xylene to facilitate mixing and efficient heat transfer.
- Heat the mixture to 100-150 °C with vigorous stirring.
- Maintain this temperature for several hours. The water produced as a byproduct will be removed via azeotropic distillation with the solvent.
- Monitor the reaction progress by observing the cessation of water collection.
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Filter the solution to remove any unreacted zinc oxide.
- Remove the solvent from the filtrate using a rotary evaporator to yield the crude zinc neodecanoate product.
- Dry the final product in an oven at 80-100 °C to remove any remaining solvent.

## Visualized Mechanisms and Workflows

The following diagrams, generated using the DOT language, illustrate key processes involving metal neodecanoates.

## Corrosion Inhibition Mechanism

Metal neodecanoates inhibit corrosion by forming a protective barrier on the metal surface through a multi-step process.

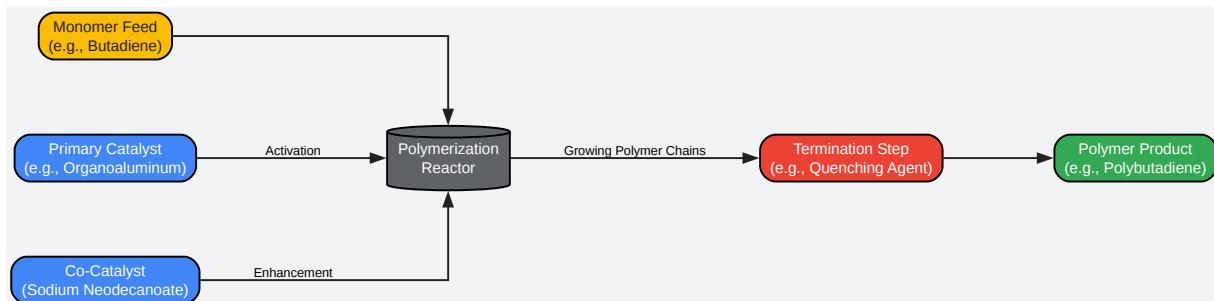


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Caption: Corrosion inhibition mechanism of a metal neodecanoate.

## Workflow for Use as a Polymerization Co-Catalyst

This diagram illustrates a simplified workflow for the use of a metal neodecanoate as a co-catalyst in the synthesis of a polymer like polybutadiene.



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Caption: Logical workflow for metal neodecanoate in catalysis.

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## References

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- 2. Neodecanoic acid, sodium salt (1:1) | C10H19NaO2 | CID 23689130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["sodium neodecanoate" synonyms and alternative names]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1630035#sodium-neodecanoate-synonyms-and-alternative-names>

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